

DIPSO Sodium Salt vs. DIPSO Buffer: A Technical Guide for Researchers

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Compound of Interest

Compound Name: DIPSO sodium salt

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

In the realm of biochemical and biological research, maintaining a stable pH is paramount for the success of myriad experimental protocols. Zwitterionic buffers, such as DIPSO (3-[N,N-Bis(2-hydroxyethyl)amino]-2-hydroxypropanesulfonic acid), have become indispensable tools for this purpose. This technical guide provides a comprehensive overview of DIPSO, clarifying the distinction between its sodium salt form and its use as a prepared buffer solution. This document is intended to serve as a practical resource for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and conceptual visualizations to facilitate its effective application.

Core Concepts: The Chemistry of DIPSO

DIPSO is a zwitterionic biological buffer, meaning it possesses both a positive and a negative charge on its molecular structure, which allows it to resist significant pH changes.^[1] It is a member of the "Good's buffers" group, which are valued for their compatibility with biological systems. The distinction between **DIPSO sodium salt** and a DIPSO buffer lies in their state and preparation for use.

- **DIPSO Sodium Salt** ($C_7H_{16}NNaO_6S$) is the solid, powdered form of the buffer.^{[2][3]} It is the conjugate base of the zwitterionic acid form. Researchers often purchase DIPSO in this stable, powdered form for longer shelf life and flexibility in buffer preparation.^[4]

- DIPSO Buffer is the aqueous solution prepared from either the zwitterionic (acid) form of DIPSO or its sodium salt.[1] The pH of the solution is adjusted to the desired value within DIPSO's effective buffering range, typically using a strong acid or base.[5]

Quantitative Data Summary

For ease of comparison, the key quantitative properties of DIPSO and its sodium salt are summarized in the table below. These values are crucial for accurate buffer preparation and application in experimental design.

Property	DIPSO (Zwitterionic Acid)	DIPSO Sodium Salt	Reference(s)
CAS Number	68399-80-4	102783-62-0	[2][6]
Molecular Formula	C ₇ H ₁₇ NO ₆ S	C ₇ H ₁₆ NNaO ₆ S	[2][7]
Molecular Weight	243.28 g/mol	265.26 g/mol	[2][8]
pKa (at 25°C)	7.4 - 7.8	Not directly applicable; used to prepare buffer	[7][9]
Effective pH Range	7.0 - 8.2	7.0 - 8.2	[6][10][11]
Appearance	White crystalline powder	White crystalline powder	[1][2]
Solubility in Water	Soluble	Soluble	[2][8]

Experimental Protocols

Preparation of a 0.2 M DIPSO Buffer Solution (pH 7.6)

This protocol outlines the steps to prepare a 0.2 M DIPSO buffer solution with a pH of 7.6 starting from **DIPSO sodium salt**.

Materials:

- DIPSO sodium salt** (MW: 265.26 g/mol)

- Deionized water (dH₂O)
- Hydrochloric acid (HCl), 1 M solution
- pH meter
- Stir plate and stir bar
- Volumetric flask (1 L)
- Graduated cylinders

Procedure:

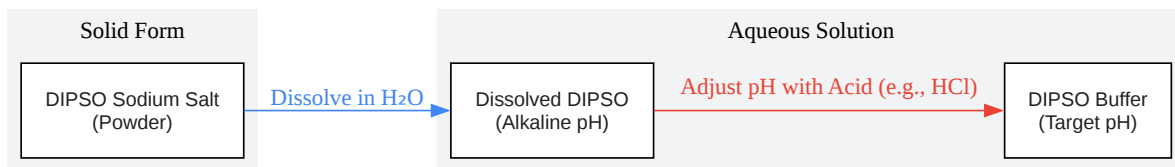
- Calculate the required mass of **DIPSO sodium salt**:
 - For a 0.2 M solution in 1 L, the required mass is $0.2 \text{ mol/L} \times 265.26 \text{ g/mol} = 53.052 \text{ g}$.
- Dissolve the **DIPSO sodium salt**:
 - Add approximately 800 mL of dH₂O to a 1 L beaker.
 - Place the beaker on a stir plate and add the stir bar.
 - While stirring, slowly add the 53.052 g of **DIPSO sodium salt**.
 - Continue stirring until the powder is completely dissolved.
- Adjust the pH:
 - Calibrate the pH meter according to the manufacturer's instructions.
 - Place the calibrated pH electrode into the DIPSO solution.
 - Slowly add 1 M HCl dropwise while monitoring the pH. The initial pH of the dissolved sodium salt will be alkaline.
 - Continue adding HCl until the pH of the solution reaches 7.6.

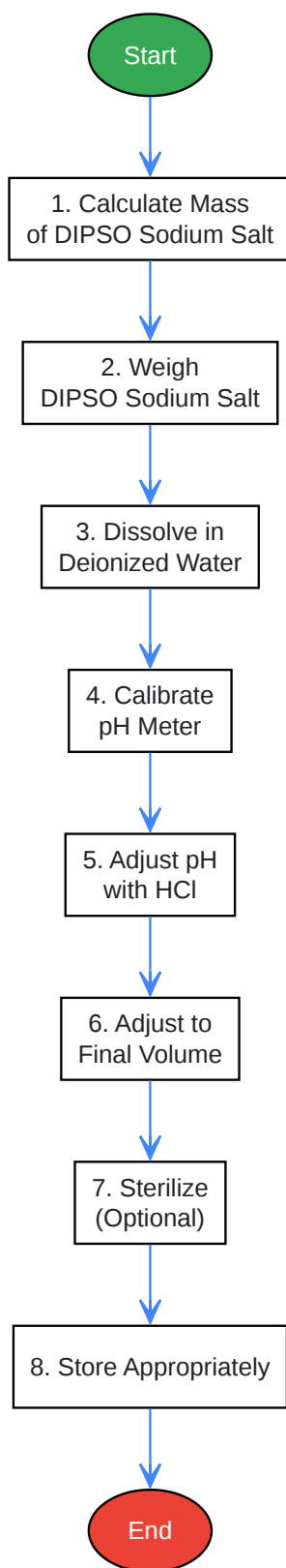
- Final Volume Adjustment:
 - Carefully transfer the pH-adjusted solution to a 1 L volumetric flask.
 - Rinse the beaker with a small amount of dH₂O and add the rinsewater to the volumetric flask to ensure all of the buffer is transferred.
 - Add dH₂O to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Sterilization and Storage:
 - For applications requiring sterile conditions, the buffer solution can be sterilized by filtration through a 0.22 µm filter.^[6]
 - Store the prepared buffer at room temperature.^[7] For long-term storage, refrigeration at 4°C is recommended.^[5]

Visualizations

Logical Relationship: From Salt to Buffer

The following diagram illustrates the relationship between the solid **DIPSO sodium salt** and the final prepared DIPSO buffer solution.





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